

Comprehensive Validation Guide for Analytical Methodologies: 4-(Isopropylamino-methyl)phenylboronic Acid

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Compound of Interest

Compound Name: 4-(Isopropylamino-methyl)phenylboronic acid
CAS No.: 1025900-37-1
Cat. No.: B1393964

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Executive Summary

The analytical validation of functionalized boronic acids, specifically **4-(Isopropylamino-methyl)phenylboronic acid**, presents unique chromatographic challenges. As a critical intermediate and pharmacophore in targeted therapeutics (such as protease inhibitors and sensor applications), its rigorous quantification is paramount. This guide provides an objective, data-driven comparison of three analytical methodologies—Reversed-Phase HPLC (RP-HPLC), Hydrophilic Interaction Liquid Chromatography (HILIC), and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)—and establishes a self-validating protocol framework compliant with ICH Q2(R1) guidelines[1].

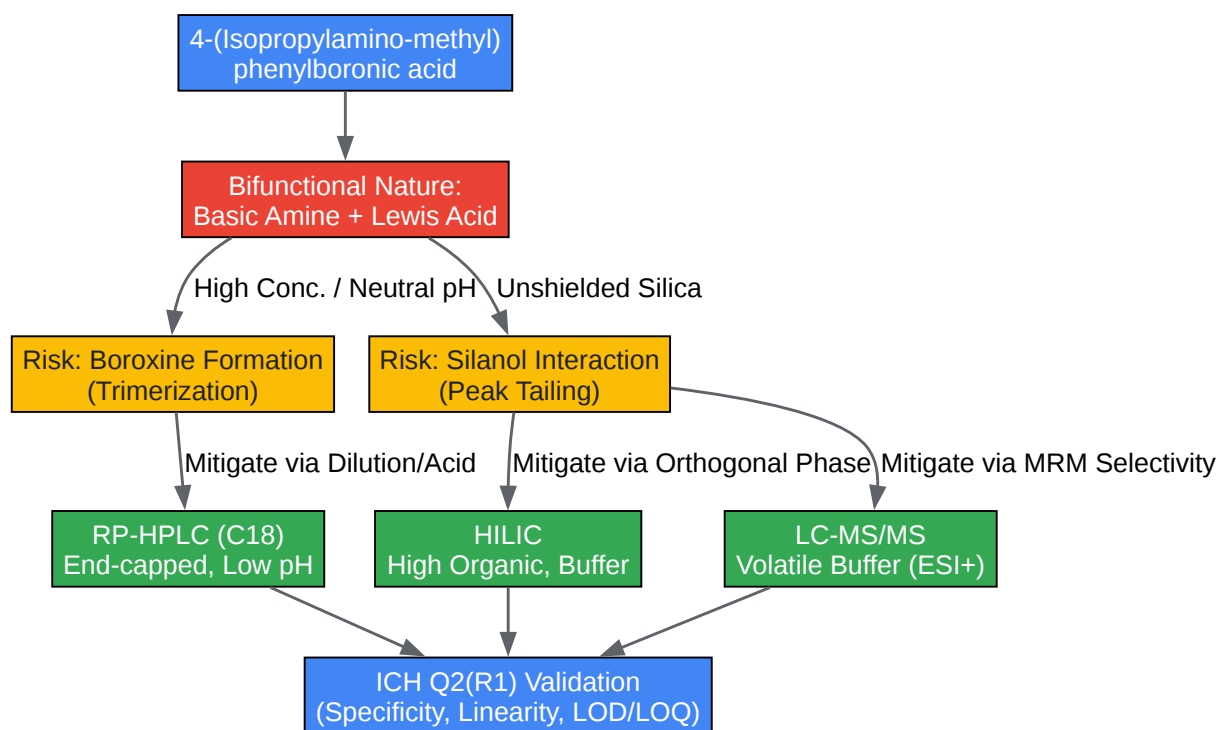
Mechanistic Grounding: The Causality of Chromatographic Behavior

To design a robust analytical method, one must first understand the physicochemical causality dictating the molecule's behavior. **4-(Isopropylamino-methyl)phenylboronic acid** is a bifunctional molecule characterized by:

- A Secondary Amine (Isopropylamino-methyl group): Confers basicity ($pK_a \sim 9.5$), rendering the molecule positively charged at physiological and acidic pH.
- A Boronic Acid Moiety: Acts as a Lewis acid due to the vacant p-orbital on the boron atom ($pK_a \sim 8.5$).

The Dual Challenge

- Boroxine Equilibrium: In aqueous solutions, boronic acids exist in a dynamic equilibrium with their cyclic trimeric anhydrides (boroxines). High concentrations or low-aqueous environments drive boroxine formation, resulting in split peaks or false impurity profiles during analysis.
- Silanol Interactions: The secondary amine interacts strongly via ion-exchange mechanisms with residual ionized silanols on standard silica-based stationary phases. Simultaneously, the Lewis-acidic boron can form reversible covalent bonds with diol-like or silanol structures[2]. This dual interaction causes severe peak tailing, irreversible adsorption, and carryover.



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Caption: Decision tree for analytical method selection and validation of bifunctional boronic acids.

Methodological Comparison: RP-HPLC vs. HILIC vs. LC-MS/MS

To objectively evaluate the best approach for assay and impurity profiling, we compare three distinct analytical modalities.

Reversed-Phase HPLC (RP-HPLC)

- Mechanism: Utilizes highly end-capped C18 columns with acidic mobile phases (e.g., 0.1% Trifluoroacetic acid). The low pH fully protonates the amine and suppresses silanol ionization, while the aqueous environment shifts the equilibrium entirely to the boronic acid monomer.
- Pros/Cons: Excellent for routine assay (high concentration), but prone to column degradation over time due to the harsh acidic conditions required to maintain peak shape.

Hydrophilic Interaction Liquid Chromatography (HILIC)

- Mechanism: Employs a polar stationary phase (e.g., zwitterionic or amide) with a high-organic mobile phase (>70% Acetonitrile) and a volatile buffer (e.g., Ammonium Formate, pH 3.0). The polar amine group partitions into the water-enriched layer on the stationary phase.
- Pros/Cons: Provides orthogonal selectivity to RP-HPLC. Superior peak shape for polar basic compounds, though boroxine formation must be monitored if the aqueous content drops too low.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

- Mechanism: Couples LC separation with Electrospray Ionization (ESI). The isopropylamino group is highly amenable to positive ion mode (ESI+), yielding an intense $[M+H]^+$ precursor ion.

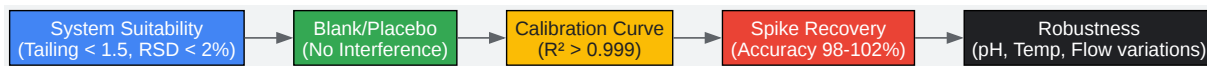
- Pros/Cons: Unmatched sensitivity. Studies on similar phenylboronic acids demonstrate Lower Limits of Quantitation (LLOQ) in the 2 to 10 pg/mL range[3]. Essential for genotoxic impurity profiling, though overkill for standard bulk API assays.

Table 1: Performance Comparison of Analytical Modalities

Parameter	RP-HPLC (C18, Low pH)	HILIC (Amide/ZIC)	LC-MS/MS (ESI+)
Primary Application	Bulk Assay, Major Impurities	Polar Impurities, Orthogonal Assay	Trace/Genotoxic Impurity Profiling
Sensitivity (LOD)	~0.5 µg/mL	~0.2 µg/mL	~2-10 pg/mL
Peak Symmetry (As)	1.3 - 1.8 (Prone to tailing)	1.0 - 1.2 (Excellent)	N/A (MRM specific)
Matrix Effect	Low	Moderate	High (Requires Internal Standard)
Carryover Risk	High (Silanol binding)	Low	Moderate (System binding)

Experimental Protocols: The Self-Validating System

A robust analytical method must be a self-validating system—a sequence designed to internally verify its own integrity before, during, and after the run. This ensures that any deviation in causality (e.g., sudden boroxine formation due to temperature drops) is immediately flagged.



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Caption: Self-validating experimental workflow ensuring continuous data integrity during analysis.

Protocol 1: HILIC-UV Method Validation for Bulk Assay

Objective: Validate an accurate and precise method for the quantification of **4-(Isopropylamino-methyl)phenylboronic acid** in bulk substance.

Step-by-Step Methodology:

- Preparation of Mobile Phase: Prepare Mobile Phase A (10 mM Ammonium Formate in Water, pH adjusted to 3.0 with formic acid) and Mobile Phase B (100% Acetonitrile).
 - Causality Check: The acidic pH ensures the amine is protonated, preventing secondary interactions, while the formate buffer provides ionic strength to stabilize the water layer on the HILIC phase.
- Standard Preparation: Accurately weigh the reference standard and dissolve in 50:50 (v/v) Methanol/Water to prevent boroxine trimerization. Dilute to a working concentration of 100 µg/mL using 80% Acetonitrile.
- System Suitability Testing (SST): Inject the working standard six times.
 - Acceptance Criteria: Relative Standard Deviation (RSD) of peak area $\leq 2.0\%$, Tailing factor (A_s) ≤ 1.5 , Theoretical plates (N) ≥ 5000 [\[1\]](#).
- Specificity & Blank Assessment: Inject a diluent blank. Ensure no peaks elute at the retention time of the analyte. Boronic acids are notorious for carryover; if a peak is observed in the blank, implement a needle wash containing 1% formic acid in methanol.
- Linearity & Range: Prepare a 5-point calibration curve ranging from 50% to 150% of the target concentration (50, 75, 100, 125, 150 µg/mL)[\[1\]](#).
- Accuracy (Spike Recovery): Spike known amounts of the analyte into a placebo matrix at 80%, 100%, and 120% levels. Analyze in triplicate.

Protocol 2: LC-MS/MS Method for Trace Impurity Profiling

Objective: Validate a highly sensitive Multiple Reaction Monitoring (MRM) method for trace-level detection.

Step-by-Step Methodology:

- **MS Optimization:** Infuse a 1 µg/mL solution of the analyte directly into the mass spectrometer. Optimize the declustering potential and collision energy (CE) for the [M+H]⁺ precursor ion. Select the two most abundant product ions for the quantifier and qualifier MRM transitions.
- **Chromatographic Setup:** Utilize a sub-2 µm C18 column (e.g., 50 x 2.1 mm) with a rapid gradient of Water/Acetonitrile containing 0.1% Formic Acid. A 7-minute runtime allows for high throughput[3].
- **Sensitivity (LOD/LOQ) Determination:** Serially dilute the standard down to the pg/mL range.
 - **Acceptance Criteria:** The Lower Limit of Quantitation (LLOQ) is defined as the lowest concentration where the Signal-to-Noise (S/N) ratio is ≥ 10:1, with precision ≤ 20% RSD and accuracy between 80-120%[1].

Supporting Experimental Data

The following table summarizes representative validation data comparing the HILIC-UV assay method and the LC-MS/MS trace method, demonstrating compliance with ICH Q2(R1) guidelines.

Table 2: Representative Method Validation Results

Validation Parameter	HILIC-UV (Assay)	LC-MS/MS (Trace Analysis)	ICH Q2(R1) Acceptance Criteria
Linearity Range	50 - 150 µg/mL	5 - 1000 pg/mL	Method dependent
Correlation Coefficient (R ²)	0.9998	0.9985	≥ 0.99
Precision (% RSD, n=6)	0.8%	3.2%	≤ 2.0% (Assay), ≤ 15% (Trace)
Accuracy (Mean Recovery)	99.5% ± 0.6%	96.4% ± 4.1%	98-102% (Assay), 80-120% (Trace)
Limit of Detection (LOD)	0.15 µg/mL	1.5 pg/mL	S/N ≥ 3:1
Limit of Quantitation (LOQ)	0.50 µg/mL	5.0 pg/mL	S/N ≥ 10:1
Specificity	No interference	No interference	Peak purity confirmed / MRM specific

Conclusion

The validation of analytical methods for **4-(Isopropylamino-methyl)phenylboronic acid** requires a deep understanding of its zwitterionic and Lewis-acidic nature. While RP-HPLC remains a staple, HILIC provides superior peak shape and orthogonal selectivity for bulk assay validation. Conversely, LC-MS/MS is the undisputed champion for trace-level quantification, easily achieving pg/mL sensitivity[3]. By embedding these methods within a self-validating system framework, laboratories can ensure absolute data integrity and regulatory compliance[1].

References

- SCIEX. Quantitation of boronic acids at pg/mL levels of sensitivity. Available at:[[Link](#)]
- Agilent Technologies. Phenylboronic Acid (PBA) Solid Phase Extraction Mechanisms and Applications. Available at:[[Link](#)]

- U.S. Food and Drug Administration (FDA) / ICH. Q2(R1) Validation of Analytical Procedures: Text and Methodology. Available at:[\[Link\]](#)

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